

# HKYK-0030: Application Notes for Solution Preparation and Storage

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## Compound of Interest

Compound Name: HKYK-0030

Cat. No.: B15584738

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These application notes provide detailed protocols for the preparation and storage of **HKYK-0030**, a small molecule inhibitor of the MTDH-SND1 protein-protein interaction, which has demonstrated potential in cancer metastasis inhibition. Adherence to these guidelines is crucial for ensuring the stability, and efficacy of the compound in experimental settings.

## Compound Specifications

Property	Value
Molecular Weight	382.78 g/mol
Formula	C <sub>14</sub> H <sub>11</sub> ClN <sub>4</sub> O <sub>5</sub> S
CAS Number	2923054-94-6
Appearance	White to off-white solid

## Storage and Stability

Proper storage of **HKYK-0030** is critical to maintain its integrity over time. The following table summarizes the recommended storage conditions for both the solid compound and its solutions.<sup>[1]</sup>

Form	Storage Temperature	Shelf Life
Solid Powder	-20°C	3 years
In Solvent	-80°C	6 months
-20°C	1 month	

## Solution Preparation

**HKYK-0030** exhibits good solubility in dimethyl sulfoxide (DMSO). For in vivo studies, specific formulations are required to ensure bioavailability and prevent precipitation.

## Solubility Data

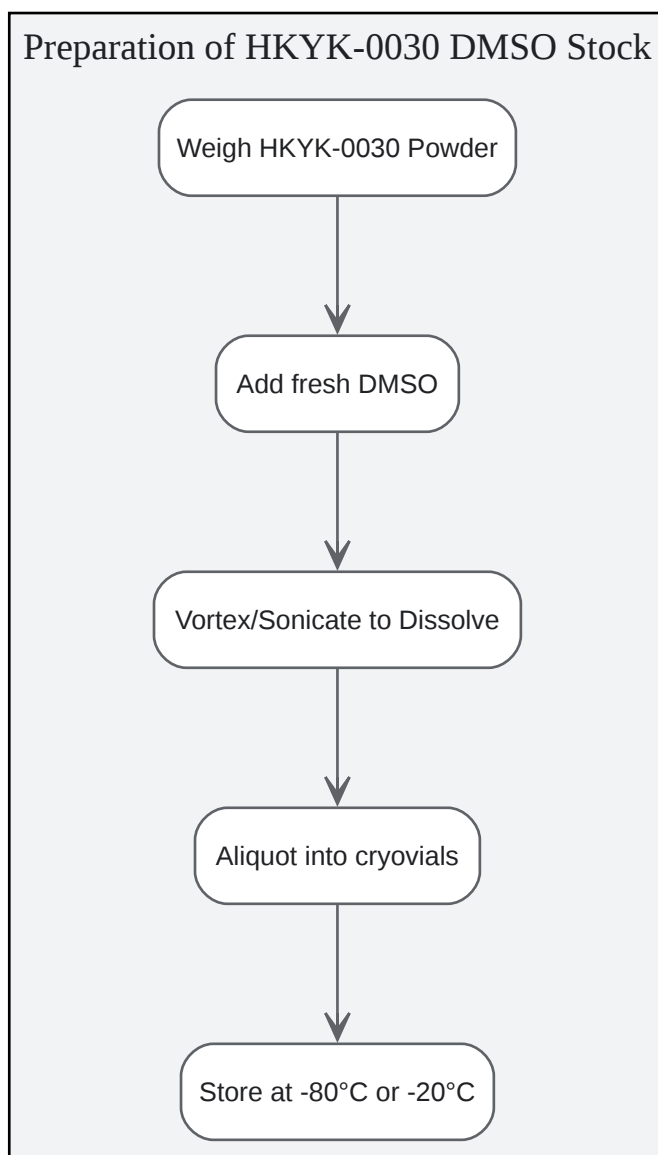
Solvent	Concentration
DMSO	≥ 100 mg/mL (261.25 mM)
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (6.53 mM)
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (6.53 mM)

Note: The hygroscopic nature of DMSO can impact solubility; it is recommended to use a fresh, unopened vial of DMSO for the preparation of stock solutions.<sup>[1]</sup> If precipitation is observed during preparation, gentle heating and/or sonication can be used to facilitate dissolution.<sup>[1]</sup>

## Experimental Protocols

This protocol outlines the preparation of a high-concentration stock solution of **HKYK-0030** in DMSO, suitable for long-term storage and subsequent dilution for in vitro experiments.

Workflow for High-Concentration DMSO Stock Solution



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Caption: Workflow for preparing a concentrated **HKYK-0030** stock solution in DMSO.

Materials:

- **HKYK-0030** powder
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or cryovials

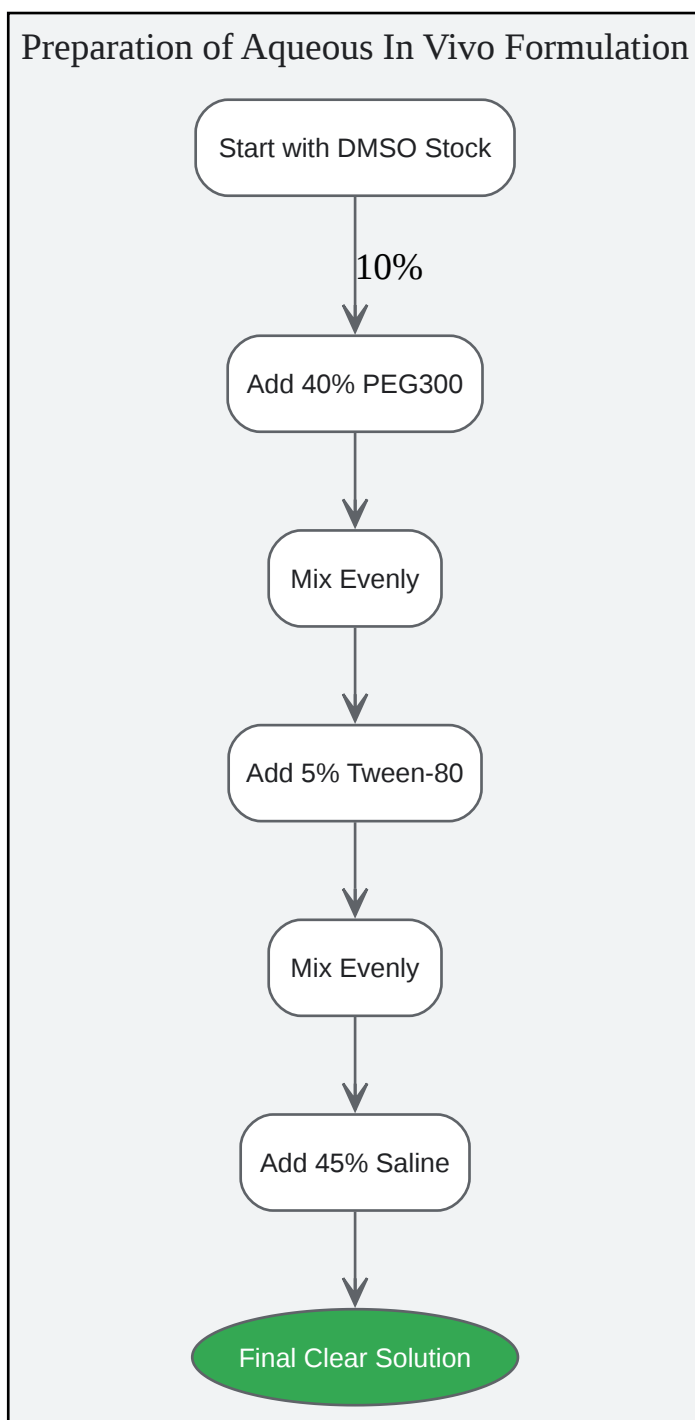
- Vortex mixer and/or sonicator

Procedure:

- Accurately weigh the desired amount of **HKYK-0030** powder in a suitable container.
- Add the calculated volume of fresh DMSO to achieve the target concentration (e.g., 100 mg/mL).
- Vortex and/or sonicate the mixture until the **HKYK-0030** is completely dissolved.
- Aliquot the stock solution into single-use volumes in sterile cryovials to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[\[1\]](#)

This protocol describes the preparation of an aqueous-based formulation of **HKYK-0030** suitable for in vivo administration.[\[1\]](#)

Workflow for Aqueous-Based In Vivo Formulation



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Caption: Step-by-step workflow for the aqueous-based in vivo formulation of **HKYK-0030**.

Materials:

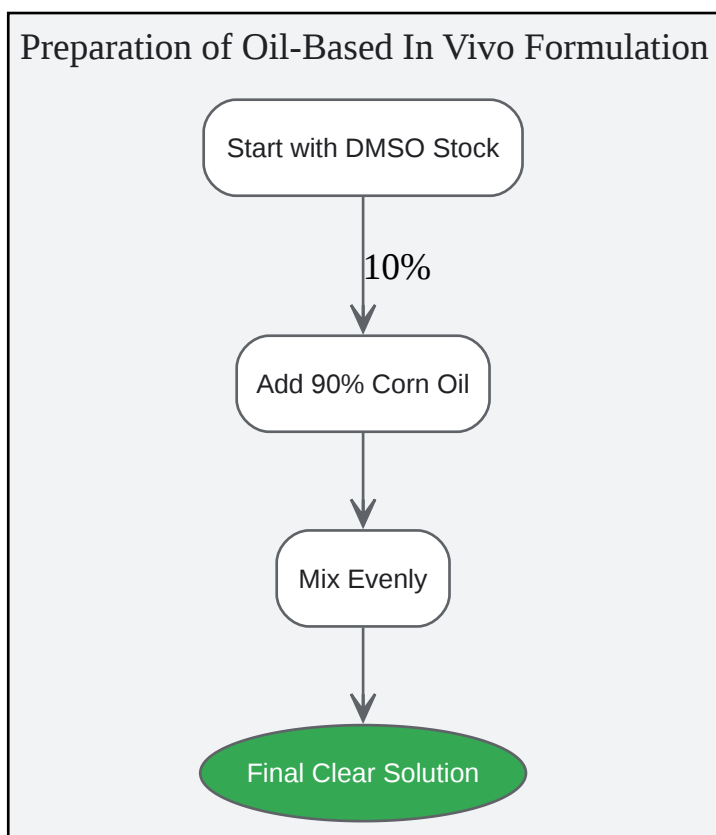
- **HKYK-0030** DMSO stock solution (e.g., 25 mg/mL)
- PEG300
- Tween-80
- Saline solution
- Sterile tubes

Procedure (for 1 mL of working solution):

- In a sterile tube, add 400  $\mu$ L of PEG300.
- To the PEG300, add 100  $\mu$ L of a 25 mg/mL **HKYK-0030** DMSO stock solution and mix thoroughly.
- Add 50  $\mu$ L of Tween-80 to the mixture and mix until uniform.
- Add 450  $\mu$ L of saline to bring the total volume to 1 mL.
- Mix until a clear solution is obtained. The final concentration of **HKYK-0030** will be 2.5 mg/mL.

This protocol provides an alternative oil-based formulation for in vivo use.<sup>[1]</sup>

Workflow for Oil-Based In Vivo Formulation



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Caption: Step-by-step workflow for the oil-based in vivo formulation of **HKYK-0030**.

Materials:

- **HKYK-0030** DMSO stock solution
- Corn oil
- Sterile tubes

Procedure:

- Prepare a stock solution of **HKYK-0030** in DMSO.
- In a sterile tube, add the required volume of the DMSO stock solution.

- Add the corresponding volume of corn oil to achieve a final ratio of 10% DMSO and 90% corn oil.
- Mix thoroughly until a clear solution is achieved. For example, to prepare a 2.5 mg/mL solution, a 25 mg/mL DMSO stock can be used.

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## References

- 1. medchemexpress.com [medchemexpress.com]
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